

# A Comprehensive Technical Guide to the Physicochemical Properties of Hexadecyl 2-Hydroxypropanoate

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## Compound of Interest

Compound Name: Cetyl lactate

Cat. No.: B148137

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## Introduction

Hexadecyl 2-hydroxypropanoate, commonly known as **cetyl lactate**, is an ester of lactic acid and cetyl alcohol.[1] It belongs to the class of alpha-hydroxy acid esters and finds applications in the cosmetic and pharmaceutical industries as an emollient and skin conditioning agent.[2] Understanding its physicochemical properties is crucial for formulation development, quality control, and assessing its behavior in various systems. This technical guide provides a detailed overview of the known physicochemical characteristics of hexadecyl 2-hydroxypropanoate, along with generalized experimental protocols for their determination.

## Chemical Identity

- IUPAC Name: hexadecyl 2-hydroxypropanoate[3][4]
- Synonyms: **Cetyl lactate**, Hexadecyl lactate, Propanoic acid, 2-hydroxy-, hexadecyl ester, Ceraphyl 28[1][3]
- CAS Number: 35274-05-6[1]
- EC Number: 252-478-7[1]

- Molecular Formula: C<sub>19</sub>H<sub>38</sub>O<sub>3</sub>[\[1\]](#)
- Chemical Structure:
  - SMILES: CCCCCCCCCCCCCCCCCOC(=O)C(C)O[\[3\]](#)
  - InChI: InChI=1S/C<sub>19</sub>H<sub>38</sub>O<sub>3</sub>/c1-3-4-5-6-7-8-9-10-11-12-13-14-15-16-17-22-19(21)18(2)20/h18,20H,3-17H2,1-2H3[\[3\]](#)
  - InChIKey: WUKXMJJCZWYUIRZ-UHFFFAOYSA-N[\[3\]](#)

## Physicochemical Properties

The quantitative physicochemical data for hexadecyl 2-hydroxypropanoate are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Weight	314.5 g/mol	[1][3]
Appearance	White to light yellow soft solid	[1]
Odor	Faint, fatty, buttery	[2][5]
Melting Point	35.00 to 44.00 °C	[2]
Boiling Point	353.00 to 354.00 °C @ 760.00 mm Hg	[2]
Density	0.9 ± 0.1 g/cm <sup>3</sup>	[1]
Flash Point	160.5 ± 7.0 °C	[1]
Refractive Index	1.456	[1]
Water Solubility	Practically insoluble or insoluble	[1]
Solubility in Organic Solvents	Soluble in ethanol, oil, isopropyl myristate, and oleyl alcohol	[1][2]
LogP (o/w)	6.69 - 7.25	[1][2]
Acid Value	3.00 max. KOH/g	[2]
Saponification Value	174.00 to 189.00	[2]

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of hexadecyl 2-hydroxypropanoate are not readily available in the public domain. However, standard methodologies for characterizing esters can be applied.

## Determination of Melting Point

The melting point can be determined using a standard capillary melting point apparatus.

- **Sample Preparation:** A small amount of finely powdered hexadecyl 2-hydroxypropanoate is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Measurement:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Observation:** The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the solid is recorded as the melting range.

## Determination of Boiling Point

The boiling point at atmospheric pressure can be determined using the distillation method.

- **Apparatus Setup:** A distillation flask is charged with a sample of hexadecyl 2-hydroxypropanoate and a few boiling chips. A condenser and a thermometer are fitted to the flask. The thermometer bulb should be positioned just below the side arm of the distillation flask.
- **Heating:** The flask is heated gently.
- **Measurement:** The temperature at which the liquid boils and its vapor condenses and drips from the condenser is recorded as the boiling point. The atmospheric pressure should also be recorded.

## Determination of Solubility

The solubility in water and organic solvents can be determined by the equilibrium solubility method.

- **Sample Preparation:** An excess amount of hexadecyl 2-hydroxypropanoate is added to a known volume of the solvent (e.g., water, ethanol) in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Separation: The undissolved solute is removed by filtration or centrifugation.
- Quantification: The concentration of hexadecyl 2-hydroxypropanoate in the saturated solution is determined by a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC), after appropriate dilution.

## Determination of LogP (Octanol-Water Partition Coefficient)

The Shake-Flask method is a common technique for determining the octanol-water partition coefficient.

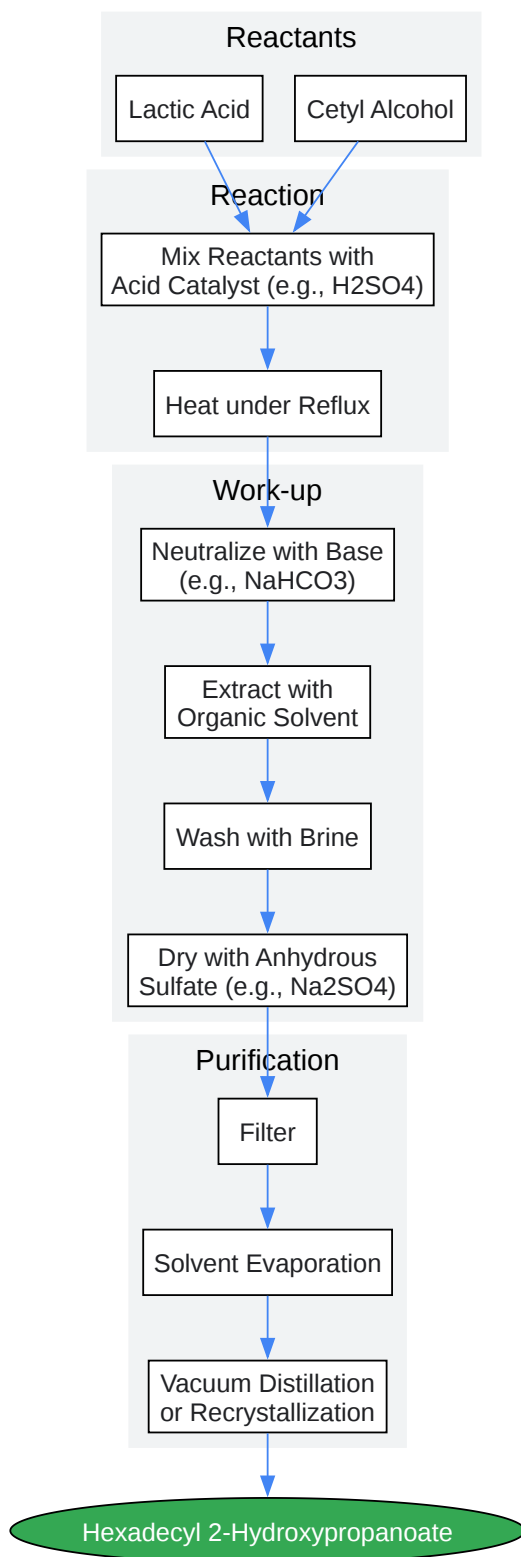
- System Preparation: Equal volumes of n-octanol and water are pre-saturated with each other.
- Partitioning: A known amount of hexadecyl 2-hydroxypropanoate is dissolved in the n-octanol phase. This solution is then mixed with the water phase in a separatory funnel.
- Equilibration: The funnel is shaken to allow for the partitioning of the solute between the two phases until equilibrium is reached.
- Phase Separation: The two phases are allowed to separate completely.
- Quantification: The concentration of hexadecyl 2-hydroxypropanoate in both the n-octanol and water phases is determined using a suitable analytical method (e.g., UV-Vis spectroscopy, GC, HPLC).
- Calculation: The LogP value is calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

## Visualizations

### Synthesis Workflow

The following diagram illustrates a typical laboratory-scale synthesis of hexadecyl 2-hydroxypropanoate via Fischer esterification.

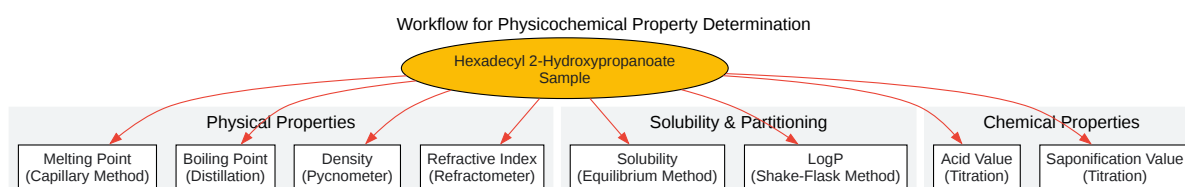
## Synthesis of Hexadecyl 2-Hydroxypropanoate

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Caption: A generalized workflow for the synthesis of hexadecyl 2-hydroxypropanoate.

## Physicochemical Property Determination Workflow

The following diagram outlines a logical workflow for the experimental determination of key physicochemical properties.



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Caption: A logical workflow for determining key physicochemical properties.

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